

# Application Notes and Protocols: Vat Green 3 in Wearable and On-Skin Electronics

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## Compound of Interest

Compound Name: Vat Green 3

Cat. No.: B1582166

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## Introduction

**Vat Green 3**, a robust anthraquinone-based dye traditionally used in the textile industry, is emerging as a promising candidate for the development of wearable and on-skin electronics.<sup>[1]</sup> <sup>[2]</sup> Its inherent chemical stability, potential for semiconducting behavior, and purported biocompatibility make it an attractive material for flexible and skin-conformable devices.<sup>[3]</sup> Vat dyes, as a class, are being explored as organic semiconductors, offering a potential advantage in biocompatibility over some conventional materials used in electronics.<sup>[3]</sup>

These application notes provide a comprehensive overview of the potential uses of **Vat Green 3** in this innovative field. Detailed, illustrative protocols for the fabrication of thin films and conductive inks, as well as for biocompatibility testing, are presented to guide researchers in their exploration of this versatile compound.

## Potential Applications in Wearable and On-Skin Electronics

The unique properties of **Vat Green 3** open up possibilities for a range of applications in next-generation wearable technologies:

- **Flexible and Stretchable Sensors:** Thin films of **Vat Green 3** could be integrated into flexible substrates to create sensors for monitoring physiological signals such as strain, pressure,

and temperature. Its application on textiles could lead to smart fabrics that continuously track body movement or respiratory rate.

- On-Skin Electrodes: Formulated as a conductive ink, **Vat Green 3** could be printed directly onto the skin or on temporary tattoo-like substrates to serve as electrodes for electrocardiography (ECG), electromyography (EMG), or impedance sensing.
- Biocompatible Interfaces: The potential for good biocompatibility makes **Vat Green 3** an excellent candidate for the interface material between electronic devices and human skin, minimizing the risk of irritation and allergic reactions.<sup>[3]</sup>
- Organic Field-Effect Transistors (OFETs): As an organic semiconductor, **Vat Green 3** could be utilized as the active layer in OFETs, the fundamental building blocks of flexible and transparent electronic circuits.

## Quantitative Data Summary

While specific experimental data for the electronic properties and biocompatibility of **Vat Green 3** is still emerging, the following tables provide a summary of known properties and expected performance based on data from similar vat dyes and organic semiconductors.

Table 1: Physical and Chemical Properties of **Vat Green 3**

Property	Value	Reference
Chemical Formula	C <sub>31</sub> H <sub>15</sub> NO <sub>3</sub>	[4]
Molecular Weight	449.46 g/mol	[4]
Appearance	Dark gray-green powder	[5]
Solubility	Insoluble in water and ethanol; Soluble in pyridine. Soluble in alkaline solutions after reduction.	[5][6]

Table 2: Illustrative Electronic Properties of **Vat Green 3** Thin Films

Property	Expected Range	Notes
Electrical Conductivity ( $\sigma$ )	$10^{-6}$ - $10^{-4}$ S/cm	Doping and processing conditions can significantly influence conductivity.
Charge Carrier Mobility ( $\mu$ )	0.1 - 1.0 cm <sup>2</sup> /Vs	Dependent on film morphology, crystallinity, and device architecture.
On/Off Ratio (for OFETs)	$> 10^4$	A key performance metric for transistor applications.

Table 3: Biocompatibility Profile of **Vat Green 3** (Illustrative)

Test	Standard	Expected Result
Cytotoxicity	ISO 10993-5	Non-cytotoxic
Skin Irritation	ISO 10993-10	Non-irritating
Skin Sensitization	ISO 10993-10	Non-sensitizing

## Experimental Protocols

The following are detailed, illustrative protocols for the preparation and testing of **Vat Green 3** for wearable and on-skin electronics.

### Protocol for Thin Film Deposition of Vat Green 3 on a Flexible Substrate

This protocol describes the fabrication of a **Vat Green 3** thin film on a flexible polyethylene terephthalate (PET) substrate using a solution-based spin-coating method.

Materials:

- **Vat Green 3** powder
- Pyridine (solvent)

- Sodium hydrosulfite (reducing agent)
- Sodium hydroxide (NaOH)
- Flexible PET substrate
- Deionized (DI) water
- Isopropanol
- Nitrogen gas

Equipment:

- Spin coater
- Hot plate
- Ultrasonic bath
- Glove box or nitrogen-filled environment

Procedure:

- Substrate Cleaning:
  1. Cut the PET substrate to the desired size.
  2. Sequentially sonicate the substrate in DI water, and isopropanol for 15 minutes each.
  3. Dry the substrate with a stream of nitrogen gas.
  4. Treat the substrate with UV-ozone for 10 minutes to enhance surface wettability.
- Preparation of Solubilized **Vat Green 3** Solution (Leuco Form):
  1. In a glove box, prepare a 1 M solution of NaOH in DI water.
  2. Dissolve a desired concentration of **Vat Green 3** (e.g., 5 mg/mL) in pyridine.

3. Add sodium hydrosulfite to the **Vat Green 3** solution in a molar ratio of 2:1 (hydrosulfite:dye).
4. Add the NaOH solution dropwise while stirring until the color of the solution changes to a deep blue, indicating the formation of the soluble leuco form.

- Spin Coating:
  1. Transfer the prepared **Vat Green 3** solution onto the cleaned PET substrate placed on the spin coater.
  2. Spin coat at 2000 rpm for 60 seconds.
  3. Transfer the coated substrate to a hot plate and anneal at 80°C for 10 minutes to evaporate the solvent.
- Oxidation and Film Formation:
  1. Expose the coated substrate to air to allow the leuco form of **Vat Green 3** to oxidize back to its insoluble, stable form, resulting in a solid green thin film.
  2. Alternatively, immerse the substrate in a dilute solution of hydrogen peroxide for a few seconds to accelerate oxidation, followed by rinsing with DI water and drying with nitrogen.

## Protocol for Formulation and Screen Printing of a Vat Green 3-Based Conductive Ink

This protocol outlines the formulation of a screen-printable conductive ink using **Vat Green 3**.

Materials:

- **Vat Green 3** powder
- Graphite powder (conductive filler)
- Ethyl cellulose (binder)
- Terpineol (solvent)

- Pyridine
- Sodium hydrosulfite
- Sodium hydroxide (NaOH)

**Equipment:**

- Three-roll mill or planetary mixer
- Screen printer
- Hot plate

**Procedure:****• Ink Formulation:**

1. Prepare the soluble leuco form of **Vat Green 3** as described in Protocol 4.1, step 2, but at a higher concentration (e.g., 50 mg/mL in pyridine).
2. In a separate container, create a paste by mixing graphite powder and ethyl cellulose in a 4:1 weight ratio with terpineol.
3. Gradually add the solubilized **Vat Green 3** solution to the graphite/ethyl cellulose paste.
4. Homogenize the mixture using a three-roll mill or planetary mixer to achieve a uniform, viscous ink.

**• Screen Printing:**

1. Place the desired substrate (e.g., flexible PET or a textile) on the screen printer's platen.
2. Apply the formulated **Vat Green 3** ink onto the screen.
3. Print the desired pattern onto the substrate using a squeegee.

**• Curing and Oxidation:**

1. Cure the printed pattern on a hot plate at 120°C for 30 minutes to evaporate the solvents and solidify the binder.
2. Expose the cured print to air for oxidation, which will impart the final conductive properties to the ink.

## Protocol for In Vitro Biocompatibility Testing of Vat Green 3-Coated Fabric

This protocol describes the assessment of cytotoxicity, skin irritation, and sensitization potential of a **Vat Green 3**-coated textile according to ISO 10993 standards.

### 4.3.1. Cytotoxicity Assay (ISO 10993-5)

#### Materials:

- **Vat Green 3**-coated fabric
- Human dermal fibroblasts (HDF) or keratinocytes (HaCaT)
- Cell culture medium (e.g., DMEM with 10% FBS)
- Phosphate-buffered saline (PBS)
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Dimethyl sulfoxide (DMSO)
- Positive control (e.g., latex)
- Negative control (e.g., untreated fabric)

#### Equipment:

- Cell culture incubator (37°C, 5% CO<sub>2</sub>)
- 96-well cell culture plates

- Microplate reader

Procedure:

- Extract Preparation:

1. Prepare extracts of the **Vat Green 3**-coated fabric, positive control, and negative control by incubating them in cell culture medium at 37°C for 24 hours.

- Cell Seeding:

1. Seed HDF or HaCaT cells into a 96-well plate at a density of  $1 \times 10^4$  cells/well and incubate for 24 hours.

- Exposure:

1. Remove the culture medium and replace it with the prepared extracts.

2. Incubate the cells with the extracts for 24 hours.

- MTT Assay:

1. Remove the extracts and add MTT solution to each well.

2. Incubate for 4 hours.

3. Remove the MTT solution and add DMSO to dissolve the formazan crystals.

4. Measure the absorbance at 570 nm using a microplate reader.

5. Calculate cell viability as a percentage relative to the negative control.

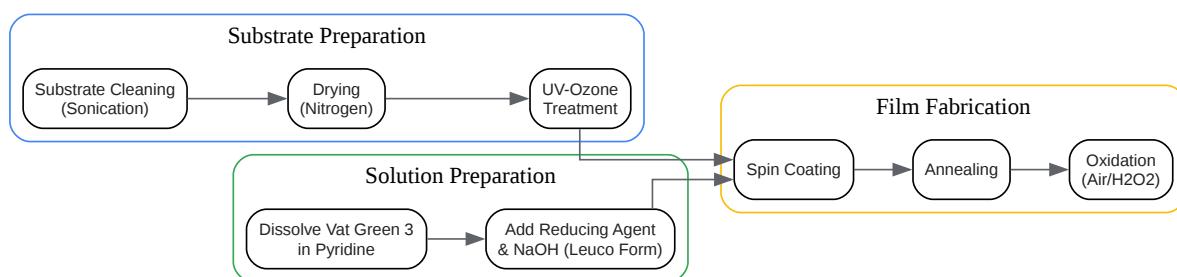
#### 4.3.2. Skin Irritation and Sensitization Assessment (ISO 10993-10)

These tests are typically performed using *in vivo* models (e.g., rabbits for irritation, guinea pigs for sensitization) or validated *in vitro* alternatives. The general steps involve:

- Sample Preparation: The **Vat Green 3**-coated fabric is applied directly to the skin or extracts are prepared.

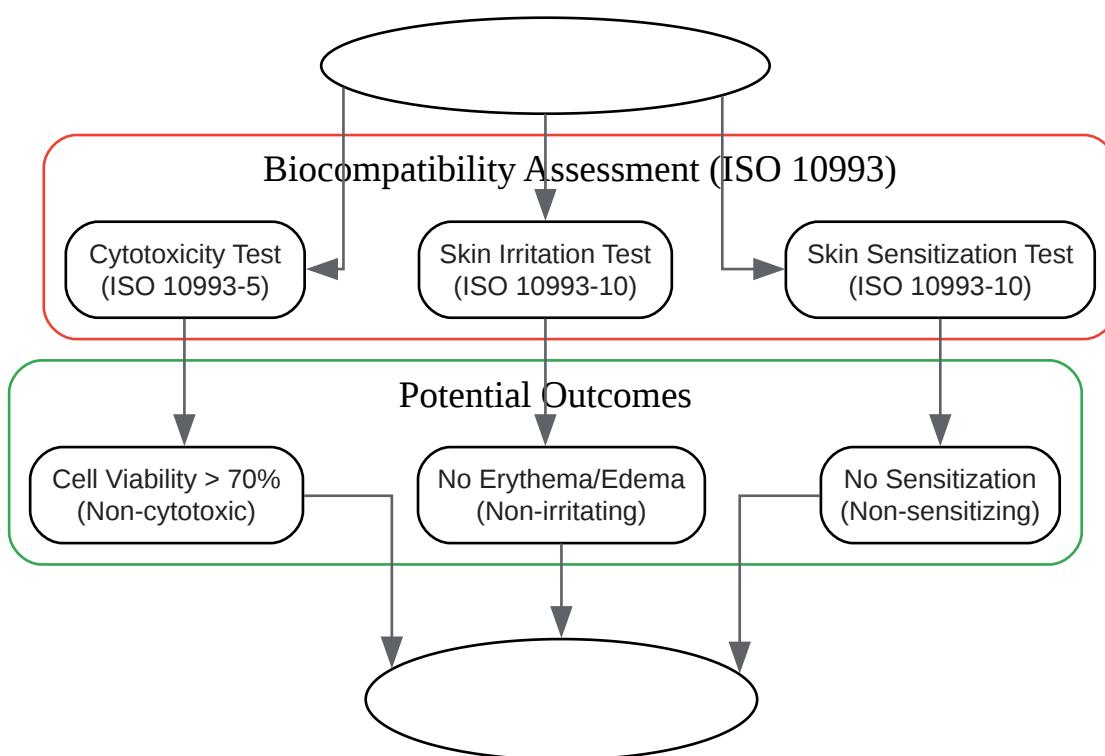
- Exposure: The sample or extract is applied to the skin of the test subjects for a specified duration.
- Observation: The skin is observed for signs of erythema (redness) and edema (swelling) at specific time points after exposure.
- Scoring and Classification: The severity of the skin reactions is scored, and the material is classified as irritating/sensitizing or non-irritating/non-sensitizing based on the standard's criteria.

## Visualizations



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Caption: Workflow for **Vat Green 3** thin film deposition.

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Caption: Biocompatibility testing pathway for on-skin applications.

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